

Solubility Profile of 4-Ethyl-2-methoxyphenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol

Cat. No.: B121337

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This technical guide provides a comprehensive overview of the solubility of **4-Ethyl-2-methoxyphenol** in water and various organic solvents. The information is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's physicochemical properties. This document presents available quantitative and qualitative solubility data, a detailed experimental protocol for solubility determination, and a logical workflow for the experimental process.

Solubility Data

The solubility of a compound is a critical parameter in various scientific and industrial applications, including formulation development, toxicological studies, and environmental fate assessment. Below is a summary of the available solubility data for **4-Ethyl-2-methoxyphenol**.

Quantitative Solubility Data for 4-Ethyl-2-methoxyphenol

Solvent	Solubility	Temperature (°C)	Method	Source
Water	693.8 mg/L	25	Estimated	The Good Scents Company
Water	2.41 g/L	Not Specified	Predicted (ALOGPS)	FooDB[1], HMDB

Qualitative Solubility Data for 4-Ethyl-2-methoxyphenol

Solvent/Solvent Class	Qualitative Solubility	Source
Water	Slightly soluble	PubChem[2], The Good Scents Company[3]
Oils	Miscible	PubChem[2], The Good Scents Company[3]
Ethanol	Miscible	PubChem[2], The Good Scents Company[3]
Chloroform	Slightly Soluble	LookChem[4], ChemicalBook[5]
Methanol	Slightly Soluble	LookChem[4], ChemicalBook[5]

Note: "Miscible" indicates that the solute and solvent are soluble in all proportions. "Slightly soluble" suggests a low but measurable solubility. The quantitative data for water solubility shows some discrepancy between estimated and predicted values, which is common. Experimental verification is recommended for precise applications.

Contextual Solubility Data: Guaiacol (2-methoxyphenol)

To provide additional context, the following table presents solubility data for guaiacol, a structurally similar compound. It is important to note that this data is for a different molecule and should be used for comparative purposes only.

Solvent	Solubility of Guaiacol	Temperature (°C)	Source
Water	18,700 mg/L	25	PubChem[6]
Water	1 g in 60-70 mL	Not Specified	PubChem[6]
Ethanol	Miscible	PubChem[6]	
Chloroform	Miscible	PubChem[6]	
Diethyl Ether	Miscible	PubChem[6]	
Glacial Acetic Acid	Miscible	PubChem[6]	
Carbon Tetrachloride	Soluble	PubChem[6]	
Petroleum Ether	Slightly soluble	PubChem[6]	
Glycerol	1 g in 1 mL	Not Specified	PubChem[6]
DMSO	~30 mg/mL	Not Specified	Cayman Chemical[7]
Dimethylformamide	~30 mg/mL	Not Specified	Cayman Chemical[7]
PBS (pH 7.2)	~10 mg/mL	Not Specified	Cayman Chemical[7]

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The following is a detailed experimental protocol for determining the solubility of **4-Ethyl-2-methoxyphenol**, based on the widely accepted shake-flask method, consistent with OECD Guideline 105 for water solubility.[8][9][10][11][12] This method can be adapted for use with organic solvents.

Principle

An excess amount of the test substance, **4-Ethyl-2-methoxyphenol**, is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of **4-**

Ethyl-2-methoxyphenol in the clear liquid phase is determined by a suitable analytical method.

Materials and Equipment

- Test Substance: **4-Ethyl-2-methoxyphenol** (purity > 98%)
- Solvents: Deionized water, and a range of high-purity organic solvents (e.g., ethanol, methanol, ethyl acetate, toluene, diethyl ether, acetone).
- Apparatus:
 - Analytical balance (accuracy ± 0.1 mg)
 - Thermostatically controlled shaker or water bath capable of maintaining a constant temperature (e.g., 25 ± 0.5 °C).
 - Flasks with stoppers or screw caps (e.g., 50 mL or 100 mL).
 - Centrifuge capable of maintaining a constant temperature.
 - Syringes and filters (e.g., 0.45 μm pore size, made of a material compatible with the solvent).
 - Volumetric flasks and pipettes.
 - Analytical instrument for quantification (e.g., HPLC-UV, GC-FID, or UV-Vis spectrophotometer).

Procedure

a. Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. This helps in determining the appropriate amount of test substance and solvent to use in the main study.

b. Main Experiment (performed in triplicate):

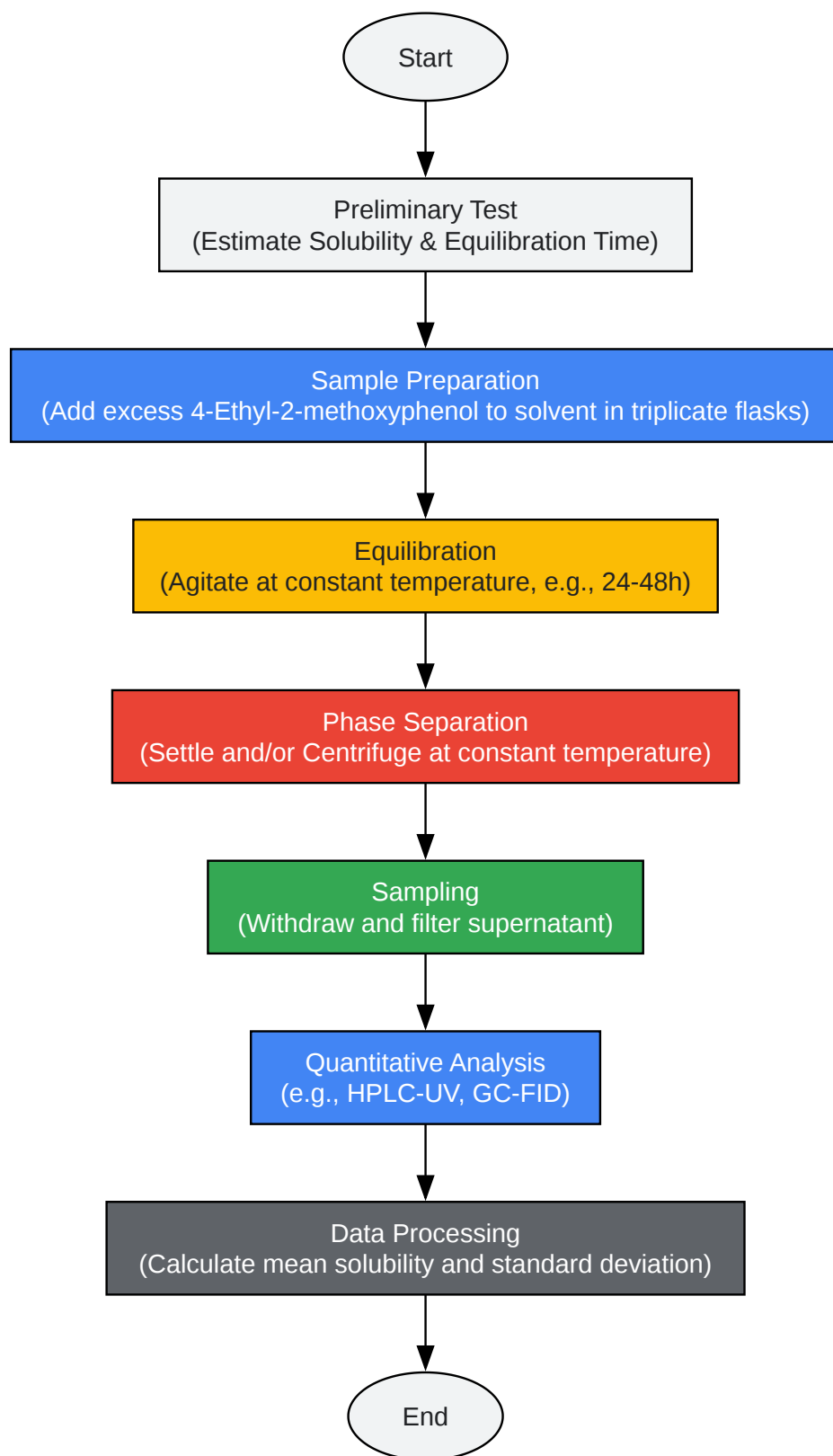
- **Preparation:** Add an excess amount of **4-Ethyl-2-methoxyphenol** to a flask. The amount should be sufficient to ensure that a solid phase remains at the end of the equilibration period. Add a known volume of the chosen solvent to the flask.
- **Equilibration:** Seal the flasks and place them in the thermostatically controlled shaker or water bath. Agitate the flasks at a constant temperature (e.g., 25 °C) for a predetermined period (e.g., 24 to 48 hours). The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification.
- **Phase Separation:** After the equilibration period, allow the flasks to stand at the same constant temperature to allow the undissolved solid to settle. To ensure complete separation of the solid and liquid phases, centrifuge the samples at the same temperature.
- **Sampling:** Carefully withdraw a sample from the clear supernatant of each flask using a syringe. Attach a filter to the syringe and discard the first portion of the filtrate to saturate the filter material. Collect the subsequent filtrate for analysis.
- **Quantification:** Analyze the concentration of **4-Ethyl-2-methoxyphenol** in the filtrate using a validated analytical method. Prepare a calibration curve using standard solutions of known concentrations.
- **Data Analysis:** Calculate the mean solubility from the triplicate samples and express the result in appropriate units (e.g., g/100mL, mol/L).

Analytical Method Validation

The chosen analytical method (e.g., HPLC-UV) should be validated for linearity, accuracy, precision, and specificity for **4-Ethyl-2-methoxyphenol** in the specific solvent used.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of solubility using the shake-flask method.



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Caption: Workflow for Solubility Determination via Shake-Flask Method.

In conclusion, while there is a need for more extensive quantitative data on the solubility of **4-Ethyl-2-methoxyphenol** in a wider array of organic solvents, the available information and established methodologies provide a solid foundation for its use in research and development. The provided protocol and workflow offer a standardized approach to generating reliable and reproducible solubility data.

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References

- 1. Showing Compound 4-Ethyl-2-methoxyphenol (FDB019887) - FooDB [foodb.ca]
- 2. 4-Ethylguaiacol | C₉H₁₂O₂ | CID 62465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-ethyl guaiacol, 2785-89-9 [thegoodscentscompany.com]
- 4. lookchem.com [lookchem.com]
- 5. 4-Ethyl-2-methoxyphenol | 2785-89-9 [chemicalbook.com]
- 6. Guaiacol | C₇H₈O₂ | CID 460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 11. filab.fr [filab.fr]
- 12. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
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